

Triglycidyl Isocyanurate-d15: A Technical Guide

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Compound of Interest

Compound Name: Triglycidyl Isocyanurate-d15

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Triglycidyl isocyanurate-d15 (TGIC-d15) is the deuterated form of Triglycidyl isocyanurate (TGIC), a trifunctional epoxy compound. While TGIC is primarily used as a crosslinking agent in powder coatings, it has also been investigated for its biological activities, including antineoplastic properties. TGIC-d15, as a stable isotope-labeled analog, is an invaluable tool for researchers in analytical and metabolic studies, offering a high degree of precision in quantification and pathway elucidation. This technical guide provides a comprehensive overview of the chemical properties, synthesis, analytical methodologies, and known biological mechanisms of TGIC, which are directly applicable to the use and study of its deuterated counterpart.

Chemical and Physical Properties

Triglycidyl isocyanurate is a white crystalline solid. The technical grade product is a mixture of two stereoisomers, α - and β -TGIC.^[1] The introduction of 15 deuterium atoms in TGIC-d15 results in a higher molecular weight compared to the unlabeled compound, a key feature for its use in mass spectrometry-based applications. The physical and chemical properties of TGIC are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₁₂ H ₁₅ N ₃ O ₆	[2]
Molecular Weight	297.26 g/mol	[2]
CAS Number	2451-62-9	[2]
Appearance	White crystalline solid	[3]
Melting Point	94-110 °C	[4]
Solubility	Water: 9 g/L (25 °C)	[2]
Soluble in organic solvents	[5]	
Stability	Stable under recommended storage conditions. Aqueous solutions are most stable at pH 6.	[2]

Synthesis of Triglycidyl Isocyanurate

The synthesis of TGIC generally involves the reaction of cyanuric acid with epichlorohydrin. While a specific protocol for the synthesis of the d15-labeled variant is not readily available in the public domain, the general synthetic routes for unlabeled TGIC can be adapted by using deuterated epichlorohydrin. Two common methods are outlined below.

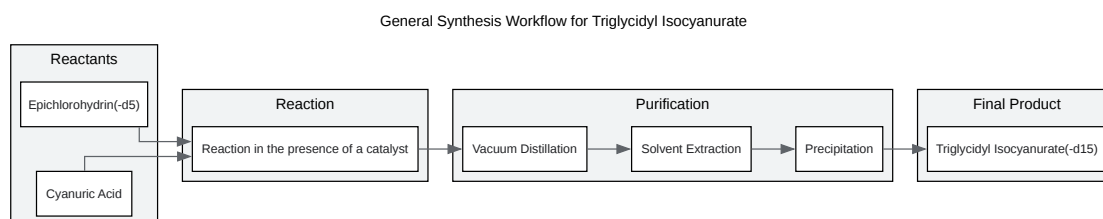
Two-Step Synthesis Process

A high-yield synthesis of TGIC can be achieved in a two-step process. The first step involves the reaction of cyanuric acid with an excess of epichlorohydrin. The second step is a vacuum distillation to remove unreacted epichlorohydrin. This method has been reported to achieve yields above 95%.[6]

Process Using a Phase Transfer Catalyst

An alternative method involves the reaction of cyanuric acid with epichlorohydrin in the presence of a phase transfer catalyst, such as benzyl trimethylammonium chloride, in an aqueous medium.[7] The reaction is followed by extraction and purification steps.[7]

A generalized workflow for the synthesis of TGIC is depicted below.



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Caption: Generalized workflow for the synthesis of Triglycidyl Isocyanurate.

Analytical Methodologies

Triglycidyl isocyanurate-d15 is an ideal internal standard for the quantification of TGIC in various matrices due to its similar chemical behavior and distinct mass. Several analytical methods have been developed for the detection of TGIC, which can be adapted for use with its deuterated analog.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a sensitive method for the determination of TGIC. A method for analyzing TGIC from powder coatings involves extraction followed by GC-MS analysis in selected ion monitoring (SIM) mode.[8] The estimated limit of detection for this method was 0.002 µg/ml.[9]

Experimental Protocol: GC-MS Analysis of TGIC

- Sample Preparation: Samples are extracted with a suitable solvent (e.g., n-hexane).[8]

- GC Conditions: A gas chromatograph equipped with a mass selective detector is used.
- Mass Spectrometry: Electron impact ionization at 70 eV is employed. The determination is made in SIM mode, monitoring a specific ion (e.g., m/z 264 amu for TGIC).[8]

Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS)

UPLC-MS/MS provides a highly specific and sensitive method for the analysis of TGIC in air samples. This method uses a coordination ion spray with a sodium adduct to enhance ionization.[10]

Experimental Protocol: UPLC-MS/MS Analysis of TGIC in Air Samples

- Sample Collection: Air samples are collected on Accu-cap™ filters.[10]
- Extraction: The filters are extracted with a mixture of acetonitrile/acetone (95/5) diluted with water.[10]
- UPLC-MS/MS Analysis: The analysis is performed using a triple quadrupole mass spectrometer in survivor mode, where the same ion is monitored in the first and third quadrupoles.[10] The limit of detection and quantification for this method were reported to be 50 and 170 ng/filter, respectively.[10]

Analytical Method	Matrix	Limit of Detection	Limit of Quantification	Reference(s)
GC-MS	Powder Coatings	0.002 µg/ml	-	[8][9]
UPLC-MS/MS	Air Samples	50 ng/filter	170 ng/filter	[10]

Biological Activity and Metabolism

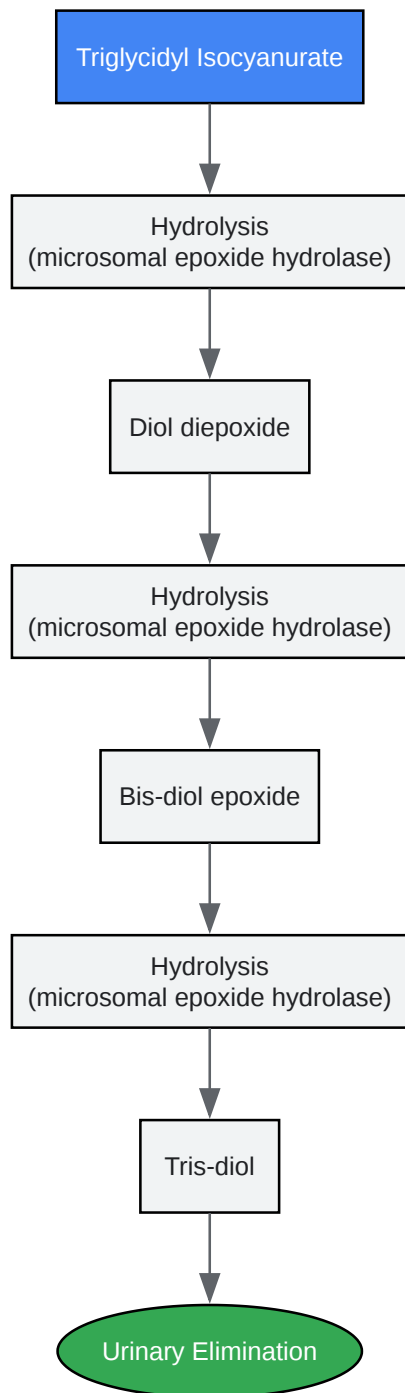
Triglycidyl isocyanurate has been investigated for its antineoplastic and antiangiogenic activities.[11] Its mechanism of action is believed to involve the alkylation and cross-linking of DNA, leading to the inhibition of DNA replication.[1][11]

Metabolism

The metabolism of TGIC primarily occurs in the liver through hydrolysis of its epoxide groups, a reaction catalyzed by microsomal epoxide hydrolase.^[5] This process is NADPH-independent.

^[5] The metabolites are then eliminated, with a significant portion recovered in the urine.^[5]

Metabolic Pathway of Triglycidyl Isocyanurate

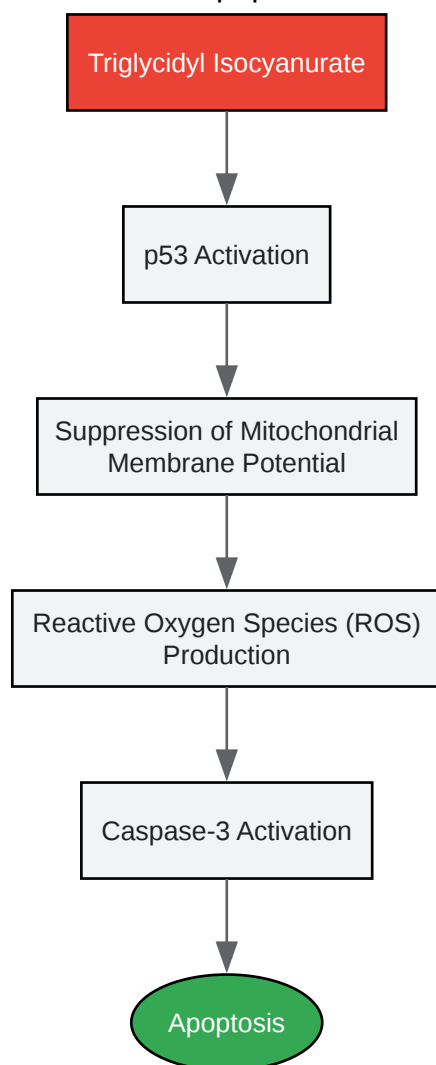
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Caption: Metabolic pathway of Triglycidyl Isocyanurate via epoxide hydrolysis.

Mechanism of Action in Cancer Cells

Recent studies have shown that TGIC can induce apoptosis in cancer cells through the activation of the p53 tumor suppressor protein.[1][11] This mechanism is distinct from that of platinum-based anticancer agents.[12] In non-small-cell-lung cancer cells, TGIC treatment leads to the suppression of the mitochondrial membrane potential, followed by the production of reactive oxygen species (ROS) and ultimately apoptosis.[12]

TGIC-Induced Apoptosis Pathway



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Caption: Signaling pathway of TGIC-induced apoptosis in cancer cells.

Applications in Research and Drug Development

Triglycidyl isocyanurate-d15 serves as a critical tool for researchers in several key areas:

- **Pharmacokinetic Studies:** As an internal standard in LC-MS or GC-MS methods to accurately quantify the absorption, distribution, metabolism, and excretion (ADME) of TGIC.
- **Metabolite Identification:** To aid in the identification and quantification of TGIC metabolites by providing a distinct mass signature.
- **Environmental Monitoring:** For the precise measurement of TGIC levels in environmental samples to assess exposure and contamination.
- **Toxicology Research:** In studies investigating the dose-response relationships and toxicokinetics of TGIC.

Safety and Handling

Triglycidyl isocyanurate is classified as a hazardous substance. It is toxic if swallowed or inhaled and can cause serious eye damage and skin sensitization.^[11] It is also suspected of causing genetic defects.^[10] Appropriate personal protective equipment, including gloves, safety glasses, and a respirator, should be used when handling this compound. All work should be conducted in a well-ventilated area.

Conclusion

Triglycidyl isocyanurate-d15 is a vital analytical standard for the accurate study of its non-deuterated counterpart, TGIC. The information provided in this guide on the synthesis, analysis, and biological activity of TGIC serves as a foundational resource for researchers utilizing TGIC-d15 in their work. The detailed methodologies and pathway diagrams offer practical tools for experimental design and data interpretation in the fields of drug development, toxicology, and environmental science.

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